

# Technical Guide: Synthesis of 4-Octylphenethyl Methanesulfonate

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## Compound of Interest

Compound Name: 4-Octylphenethyl  
methanesulfonate

CAS No.: 162358-06-7

Cat. No.: B122396

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## Introduction & Strategic Context

**4-Octylphenethyl methanesulfonate** serves as a lipophilic "anchor" in medicinal chemistry. Its primary utility lies in its ability to introduce the 4-octylphenethyl motif via nucleophilic substitution (

), The sulfonate group (mesylate) transforms the hydroxyl of the precursor alcohol into a potent leaving group (

of conjugate acid

), enabling subsequent reactions with amines or carbon nucleophiles (e.g., acetamidomalونات) under mild conditions.

## Chemical Identity[1][2][3][4][5][6]

- IUPAC Name: 2-(4-octylphenyl)ethyl methanesulfonate[1]
- CAS Number: 162358-06-7[1][2]

- Molecular Formula:

[2]

- Molecular Weight: 312.47 g/mol [1]
- Appearance: Typically an orange to off-white low-melting solid or viscous oil (dependent on purity).

## Retrosynthetic Analysis

The synthesis is a linear transformation of 4-octylphenethyl alcohol. While the alcohol can be derived from Friedel-Crafts acylation of phenethyl acetate followed by reduction, this guide focuses on the critical mesylation step.

Reaction Scheme:

(Where R = 4-octylphenyl)

## Critical Process Parameters (Expertise & Logic)

To ensure high yield and purity, the following thermodynamic and kinetic factors must be controlled:

- Temperature Control ( ): The reaction between alcohols and methanesulfonyl chloride (MsCl) is highly exothermic. Uncontrolled heat can lead to E2 elimination, converting the phenethyl alcohol into 4-octylstyrene, a difficult-to-separate impurity.
- Base Selection: Triethylamine ( ) or Diisopropylethylamine (DIPEA) are preferred over Pyridine for this substrate to facilitate easier workup (amine salts are water-soluble). The base acts as a proton scavenger (HCl sponge).
- Moisture Exclusion: MsCl hydrolyzes rapidly in water to form methanesulfonic acid (MSA). Anhydrous conditions ( atmosphere, dry DCM) are mandatory to maintain stoichiometry.

# Experimental Protocol

## Materials

- Precursor: 4-Octylphenethyl alcohol (1.0 eq) [Derived from FTY720 synthetic routes][3]
- Reagent: Methanesulfonyl chloride (MsCl) (1.2 – 1.5 eq)
- Base: Triethylamine (  
) (1.5 – 2.0 eq)
- Solvent: Dichloromethane (DCM) (anhydrous, 10-15 volumes)
- Quench: Sat.  
(aq), Brine.

## Step-by-Step Methodology

### Phase 1: Reaction Setup

- Charge a flame-dried 3-neck round-bottom flask with 4-octylphenethyl alcohol and anhydrous DCM.
- Cool the solution to 0°C using an ice/water bath. Ensure internal temperature monitoring.
- Add Triethylamine (  
) slowly. The solution remains clear.
- Purge the system with Nitrogen (  
) to ensure an inert environment.

### Phase 2: Mesylation (The Critical Step)

- Add MsCl dropwise via a pressure-equalizing addition funnel or syringe pump over 30 minutes.
  - Expert Note: Maintain internal temperature

. Rapid addition causes localized heating and elimination side-reactions.

- Stir at 0°C for 1 hour, then allow the reaction to warm to Room Temperature (20-25°C).
- Monitor via TLC (Hexane:EtOAc 4:1). The alcohol ( ) should disappear, replaced by the mesylate ( ).

### Phase 3: Workup & Isolation

- Quench the reaction by pouring the mixture into ice-cold saturated solution. This neutralizes excess MsCl and HCl salts.
- Extract the aqueous layer with DCM (2x).
- Wash combined organics with:
  - 1N HCl (cold, rapid wash to remove residual amine).
  - Brine (to remove water).
- Dry over anhydrous and filter.
- Concentrate under reduced pressure ( ) to yield the crude methanesulfonate.

### Phase 4: Purification

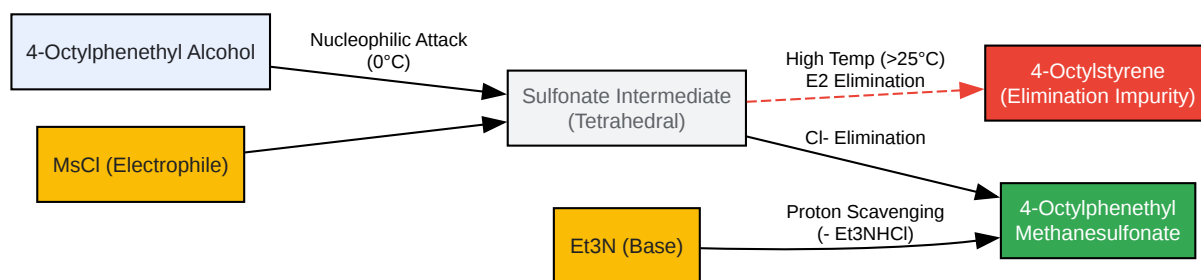
- Note: Mesylates can be unstable on silica gel (acidic hydrolysis).
- Preferred: Recrystallization from Hexanes/Ethyl Acetate if the product solidifies.
- Alternative: Rapid filtration through a short pad of silica gel neutralized with 1% in Hexanes.

## Visualized Workflows

### Reaction Mechanism & Pathway

This diagram illustrates the

-like attack and the critical elimination side-pathway to avoid.

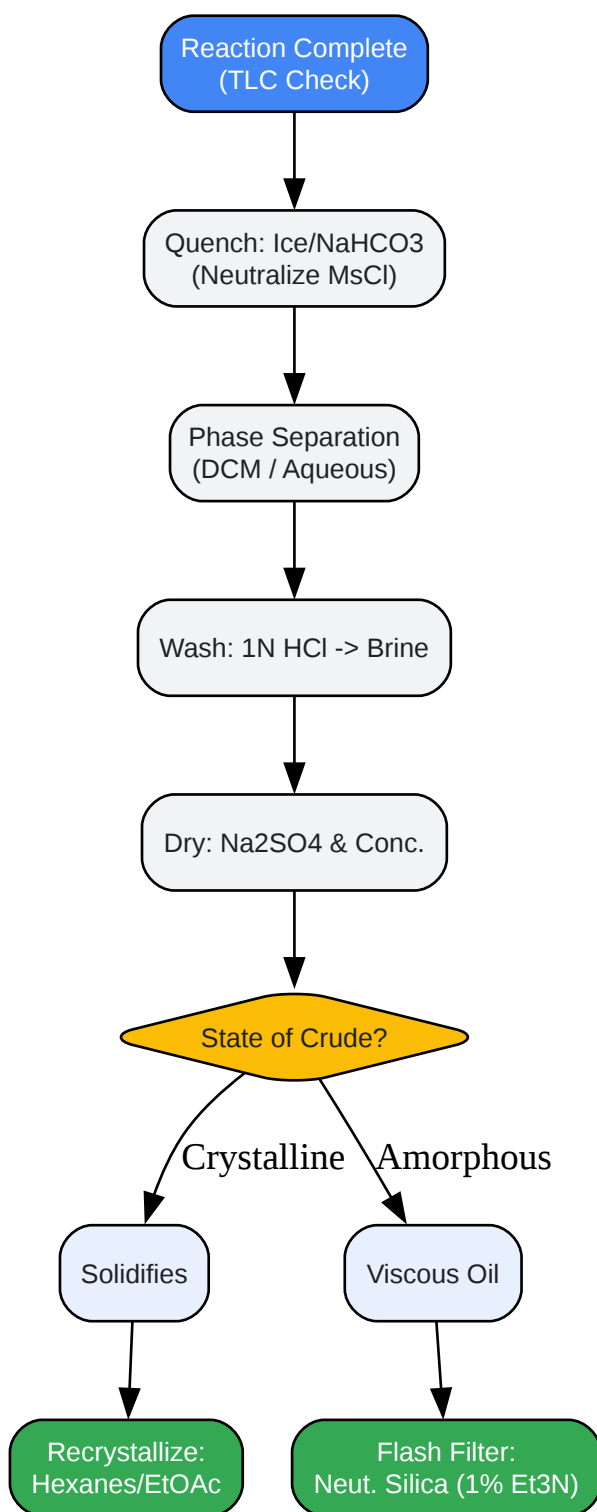


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Caption: Reaction pathway showing the conversion of alcohol to mesylate and the thermal risk of elimination to styrene.

## Workup & Purification Flow

A logical decision tree for isolating the sensitive mesylate.



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Caption: Purification decision tree based on the physical state of the crude mesylate.

## Characterization & Data

| Parameter                               | Specification / Expectation      | Notes                                              |
|-----------------------------------------|----------------------------------|----------------------------------------------------|
| <sup>1</sup> H NMR (CDCl <sub>3</sub> ) | 2.90-3.00 (s, 3H,<br>)           | Diagnostic singlet for mesyl group.                |
| <sup>1</sup> H NMR (CDCl <sub>3</sub> ) | 4.30-4.45 (t, 2H,<br>)           | Downfield shift from alcohol precursor (~3.8 ppm). |
| <sup>1</sup> H NMR (CDCl <sub>3</sub> ) | 0.88 (t, 3H), 1.2-1.6 (m, alkyl) | Characteristic octyl chain signals.                |
| IR Spectroscopy                         | 1350<br>, 1175                   | Strong sulfonate stretches.                        |
| Stability                               | Store at 2-8°C                   | Hydrolysis risk; keep desiccated.                  |

## Safety & Toxicology (Genotoxicity Alert)

Warning: Alkyl methanesulfonates (e.g., Methyl Methanesulfonate - MMS, Ethyl Methanesulfonate - EMS) are potent alkylating agents and known genotoxins.

- While **4-octylphenethyl methanesulfonate** is a larger, lipophilic molecule, it retains alkylating potential.
- Methanol Avoidance: Do NOT use methanol during the quench or workup if unreacted MsCl is present. Reaction of MsCl with MeOH generates MMS (Methyl Methanesulfonate), a highly toxic mutagen.
- Handling: Use double gloves, work in a fume hood, and treat all waste streams with aqueous NaOH to hydrolyze residual sulfonates before disposal.

## References

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  - Source: Indian Journal of Advances in Chemical Science.
  - Context: Describes the route: Alcohol Mesyl
  - URL:[4][5][2][6][3][7][8][9][10][11][12][13]
- Analog Synthesis & Mesylate Displacement
  - Title: Synthesis of selective inhibitors of sphingosine kinase 1.
  - Source: N
  - Context: Details the displacement of mesylate ion from 4-octylphenethyl methanesulfon
  - URL:[Link]
- Chemical Properties & CAS Data
  - Title: **4-Octylphenethyl methanesulfonate** | 162358-06-7.[1][2]
  - Source: ChemicalBook.
  - Context: Physical properties (Orange Solid)
- General Mesylation Mechanisms
  - Title: Tosylates And Mesylates.[4]
  - Source: Master Organic Chemistry.
  - Context: Fundamental mechanism of alcohol-to-mesylate conversion and leaving group dynamics.
  - URL:[Link]

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